

"physicochemical properties of [DMIM][DMP] ionic liquid"

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Compound of Interest

Compound Name:	1,3-Dimethylimidazolium Dimethyl Phosphate
CAS No.:	654058-04-5
Cat. No.:	B1256851

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An In-depth Technical Guide to the Physicochemical Properties of 1,3-Dimethylimidazolium Dimethylphosphate ([DMIM][DMP])

Foreword for the Modern Researcher

In the ever-evolving landscape of materials science and drug development, ionic liquids (ILs) have emerged as a class of compounds with immense potential. Their unique combination of negligible vapor pressure, high thermal stability, and tunable solvency has positioned them as leading candidates to replace volatile organic compounds in a myriad of applications. This guide focuses on a particularly promising IL: 1,3-dimethylimidazolium dimethylphosphate, or [DMIM][DMP]. Comprised of a 1,3-dimethylimidazolium cation and a dimethyl phosphate anion, this IL exhibits a compelling set of properties that make it highly suitable for roles in green chemistry, electrochemistry, and advanced separation processes.^{[1][2]}

This document is structured to serve as a practical and in-depth resource for researchers, scientists, and drug development professionals. We will move beyond a simple recitation of

data, instead delving into the causality behind its properties, the experimental methodologies used to characterize them, and the implications for its practical application.

Part 1: Synthesis and Molecular Identity

The viability of any chemical technology hinges on an efficient and scalable synthesis route. Historically, IL synthesis has often involved hazardous solvents and lengthy reaction times. However, recent advancements have enabled a more sustainable approach for [DMIM][DMP].

Solvent-Free Microreactor Synthesis

A high-temperature, solvent-free, continuous-flow synthesis method has been developed, representing a significant step towards environmentally benign production.^[3] This process involves the direct reaction of 1-methylimidazole and trimethyl phosphate.

Causality of Experimental Choices:

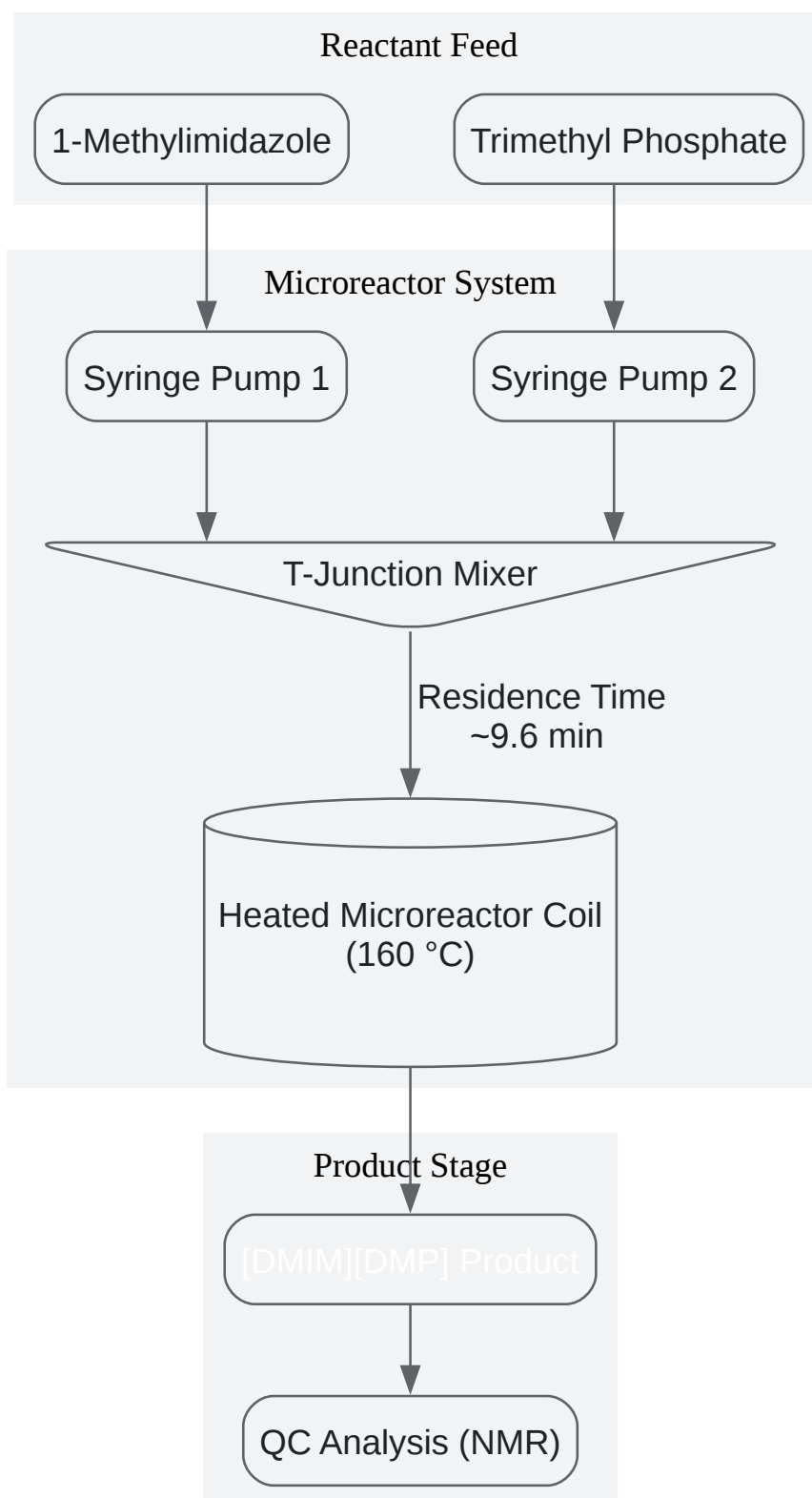
- **Solvent-Free:** Eliminating solvents reduces environmental impact, simplifies product purification, and lowers costs.
- **Microreactor:** The high surface-area-to-volume ratio in a microreactor provides superior heat and mass transfer. This allows for precise temperature control, which is critical as the reaction is kinetically controlled; higher temperatures directly increase the reaction rate and yield.^{[3][4]}
- **Continuous Flow:** Unlike batch processing, continuous flow allows for enhanced process control, improved safety, and straightforward scalability, with production rates of 27.1 kg/h being modeled.^[4]

Experimental Protocol: Continuous Flow Synthesis

- **Reagent Preparation:** Equimolar amounts of 1-methylimidazole and trimethyl phosphate are prepared.
- **System Setup:** A microreactor system, consisting of a microbore tube (e.g., 750 μm diameter) connected to a T-junction for reactant mixing, is assembled. The reactor is placed within a temperature-controlled environment, such as an oven or a heating block.

- **Pumping:** The two reactants are pumped separately at precise flow rates into the T-junction to initiate mixing and reaction.
- **Reaction:** The reaction mixture flows through the heated microreactor. Optimal conversion is achieved at a reaction temperature of 160 °C with a residence time of approximately 9.6 minutes.^[3]
- **Collection:** The product, [DMIM][DMP], exits the reactor and is collected. Due to the high conversion rate under optimal conditions, minimal purification may be required.
- **Analysis:** The product yield and purity are confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualization: Synthesis Workflow



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Caption: Continuous-flow synthesis of [DMIM][DMP] in a microreactor.

Part 2: Core Physicochemical Properties

The utility of [DMIM][DMP] is defined by its physical and chemical characteristics. The following sections detail its key properties, providing both quantitative data and the protocols to obtain them.

Density

Density is a fundamental property influencing solvent volume calculations, mass transfer, and the modeling of fluid dynamics.

Property	Value	Temperature (°C)	Reference
Density	1.15 g/cm ³	24	[1]
Density	1.277 g/cm ³	20	[5]

Note: The variance in reported density values may stem from differences in sample purity (especially water content) and measurement technique. Researchers should consider experimental determination for their specific sample.

Experimental Protocol: Density Measurement

Density is accurately measured using a vibrating tube densimeter.

- **Calibration:** Calibrate the instrument using two standards of known density, typically dry air and ultrapure water, at the desired temperature.
- **Sample Preparation:** Ensure the [DMIM][DMP] sample is free of air bubbles and particulates. As ILs can be hygroscopic, sample handling under an inert atmosphere (e.g., nitrogen or argon) is recommended for highest accuracy.
- **Measurement:** Inject the sample into the oscillating U-tube of the densimeter. The instrument measures the oscillation period, which is directly related to the density of the sample.
- **Temperature Control:** Perform measurements across a range of temperatures (e.g., 293.15 K to 333.15 K) using the instrument's integrated Peltier temperature control to determine the temperature dependency.[6][7]

Viscosity

Viscosity is a critical parameter that governs fluid flow, mixing, and mass transport. High viscosity can be a limiting factor in industrial applications, affecting pumping costs and reaction rates. [DMIM][DMP] has a notably high viscosity compared to common molecular solvents.

Property	Value	Temperature (°C)	Reference
Viscosity	437 cP (mPa·s)	25	[1]
Viscosity	195.44 mPa·s	30	[2]

The presence of water or other co-solvents can dramatically decrease the viscosity of [DMIM][DMP].[8][9] This behavior is crucial for tuning the IL's properties for specific applications, such as in dissolving wool keratin where water content is a key variable.[8][9]

Experimental Protocol: Viscosity Measurement

Viscosity is determined using a rotational rheometer or a calibrated viscometer.

- **Instrument Setup:** Use a cone-and-plate or parallel-plate geometry on a rotational rheometer. Ensure the geometry is clean and properly calibrated.
- **Sample Loading:** Place a small, precise volume of the [DMIM][DMP] sample onto the lower plate.
- **Gap Setting:** Lower the upper geometry to the specified gap distance. Remove any excess sample to ensure accurate measurement.
- **Thermal Equilibration:** Allow the sample to reach thermal equilibrium at the target temperature using the rheometer's temperature control unit.
- **Shear Rate Sweep:** Perform a shear rate sweep (e.g., from 0.1 to 100 s⁻¹) to confirm Newtonian behavior (viscosity independent of shear rate) and determine the zero-shear viscosity.
- **Data Analysis:** The instrument software calculates the dynamic viscosity from the measured torque and shear rate. The temperature dependence can be fitted to the Vogel-Fulcher-

Tammann (VFT) equation.[\[10\]](#)

Ionic and Molar Conductivity

As a salt that is liquid at room temperature, [DMIM][DMP] is an electrical conductor. Its conductivity is a key performance indicator for electrochemical applications like batteries and sensors.

Property	Value	Temperature (°C)	Reference
Ionic Conductivity	0.84 mS/cm	30	[1]
Ionic Conductivity	3.47 mS/cm	30	[2]

Note: The discrepancy in conductivity values highlights the sensitivity of this measurement to impurities, particularly water content. The higher value is from a study focusing specifically on electrochemical properties.

The molar conductivity, which accounts for the molar concentration of the IL, follows the order [Mmim][N(CN)₂] > [Mmim][NTf₂] > [Mmim][DMP], indicating that the mobility of the dimethylphosphate anion is lower than that of the dicyanamide or bis(trifluoromethanesulfonyl)imide anions.[\[2\]](#) This is directly related to the higher viscosity of [DMIM][DMP], which impedes ion transport.[\[2\]](#)

Experimental Protocol: Conductivity Measurement

- **Cell Preparation:** Use a calibrated conductivity cell with platinum electrodes. The cell constant should be known or determined using a standard KCl solution.
- **Sample Introduction:** Fill the conductivity cell with the [DMIM][DMP] sample, ensuring no air bubbles are trapped between the electrodes.
- **Thermal Control:** Place the cell in a temperature-controlled bath or chamber and allow it to equilibrate.
- **Measurement:** Use a conductometer to measure the resistance or conductance of the sample at a specific frequency (e.g., 1 kHz).

- **Calculation:** Calculate the ionic conductivity (κ) using the formula $\kappa = G \cdot K_{\text{cell}}$, where G is the measured conductance and K_{cell} is the cell constant.
- **Temperature Series:** Repeat the measurement at various temperatures (e.g., from 303.15 K to 353.15 K) to characterize the temperature dependence.^[2]

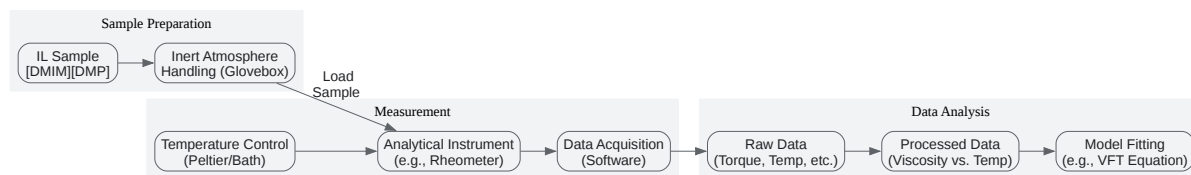
Thermal Stability

High thermal stability is a hallmark of ionic liquids. [DMIM][DMP] can withstand high temperatures without decomposing, making it suitable for high-temperature applications where conventional solvents would vaporize or degrade.^[1]

Experimental Protocol: Thermogravimetric Analysis (TGA)

- **Sample Preparation:** Place a small, precise mass (e.g., 5-10 mg) of [DMIM][DMP] into a TGA crucible (e.g., alumina or platinum).
- **Instrument Setup:** Place the crucible in the TGA furnace.
- **Analysis Conditions:** Heat the sample under a controlled atmosphere (typically nitrogen or air) at a constant heating rate (e.g., 10 °C/min) from ambient temperature to a high temperature (e.g., 600 °C).
- **Data Acquisition:** The instrument continuously records the sample mass as a function of temperature.
- **Analysis:** The onset temperature of decomposition is determined from the TGA curve, typically as the temperature at which 5% mass loss occurs or by the extrapolated onset from the derivative (DTG) curve.

Visualization: Generic Property Measurement Workflow



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Sources

- 1. hiyka.com [hiyka.com]
- 2. electrochemsci.org [electrochemsci.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 654058-04-5 CAS MSDS (1,3-DIMETHYLIMIDAZOLIUM DIMETHYL PHOSPHATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. studentsrepo.um.edu.my [studentsrepo.um.edu.my]
- 7. ThermoML:J. Chem. Eng. Data 2012, 57, 1, 33-39 [trc.nist.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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